# An In-depth Technical Guide to 3-Benzoylbenzaldehyde

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Benzoylbenzaldehyde* |
| *CAS No.:* | *71856-95-6* |
| *Cat. No.:* | *B7848564* |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **3-Benzoylbenzaldehyde**, a key intermediate in various synthetic applications.

## Core Molecular Data

The fundamental molecular information for **3-Benzoylbenzaldehyde** is summarized below.

| Parameter | Value |
|---|---|
| Molecular Formula | $C_{14}H_{10}O_2$[1] |
| Molecular Weight | 210.23 g/mol |

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **3-Benzoylbenzaldehyde** are crucial for its effective use in research and development.

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Synthesis of **3-Benzoylbenzaldehyde** via Oxidation

A common method for the synthesis of **3-Benzoylbenzaldehyde** is the oxidation of 3-benzoylbenzyl alcohol.[2]

- Materials:
  - 3-Benzoylbenzyl alcohol
  - Acetone
  - Chromic acid solution
  - Water
  - Ether
  - Saturated sodium carbonate ($Na_2CO_3$) solution
  - Saturated sodium chloride (NaCl) solution
  - Anhydrous sodium sulfate ($Na_2SO_4$)
- Procedure:
  - Dissolve 2.0 g of 3-Benzoylbenzyl alcohol in 10 ml of acetone.
  - Cool the solution to 15-20°C.
  - Add chromic acid solution dropwise to the cooled mixture while stirring.
  - Continue stirring for 5 minutes after the addition is complete.
  - Add 50 ml of water to the reaction mixture.
  - Extract the aqueous mixture with ether.
  - Wash the ethereal solution sequentially with saturated sodium carbonate solution and saturated sodium chloride solution.

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- Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the ether to obtain the crude product.
- Purify the crude product by distillation under reduced pressure (b.p. 160°-170° C./0.08 mm) to yield pure **3-Benzoylbenzaldehyde**.[2]

Analytical Characterization

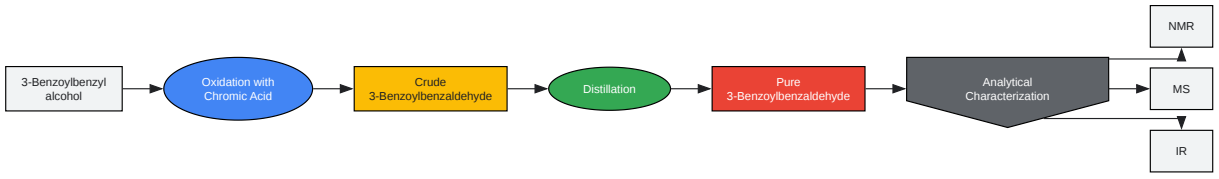
The identity and purity of synthesized **3-Benzoylbenzaldehyde** can be confirmed using a suite of analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube.
  - Acquisition: Acquire $^{1}H$ and $^{13}C$ NMR spectra on a 400 MHz or higher spectrometer. The resulting spectra will provide detailed information about the molecular structure.
- Mass Spectrometry (MS):
  - Ionization: Utilize an appropriate ionization technique, such as Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
  - Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer. The mass spectrum will confirm the molecular weight of the compound.
- Infrared (IR) Spectroscopy:
  - Sample Preparation: Prepare the sample as a KBr pellet or use an Attenuated Total Reflectance (ATR) accessory for a solid sample. For a liquid, a thin film can be prepared between salt plates.
  - Analysis: Use a Fourier-Transform Infrared (FT-IR) spectrometer to obtain the IR spectrum. Characteristic peaks for the carbonyl groups (ketone and aldehyde) and aromatic rings will be present.

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# Visualized Workflow

The following diagram illustrates the synthesis and subsequent analytical workflow for **3-Benzoylbenzaldehyde**.




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Caption: Synthesis and analysis workflow for **3-Benzoylbenzaldehyde**.

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# References


- 1. 3-Benzoylbenzaldehyde | C14H10O2 | CID 13020168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Benzoylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7848564/docs#an-in-depth-technical-guide-to-3-benzoylbenzaldehyde]


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